

N-Phenylcyclohexanecarboxamide chemical formula and molecular weight

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Compound of Interest

Compound Name: *N-Phenylcyclohexanecarboxamide*

Cat. No.: *B185116*

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N-Phenylcyclohexanecarboxamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties and synthesis of **N-Phenylcyclohexanecarboxamide**. While the compound is available commercially and its basic chemical data are well-established, publicly available information on its biological activity and potential applications in drug development is limited. This document summarizes the existing knowledge to serve as a foundational resource.

Core Chemical and Physical Data

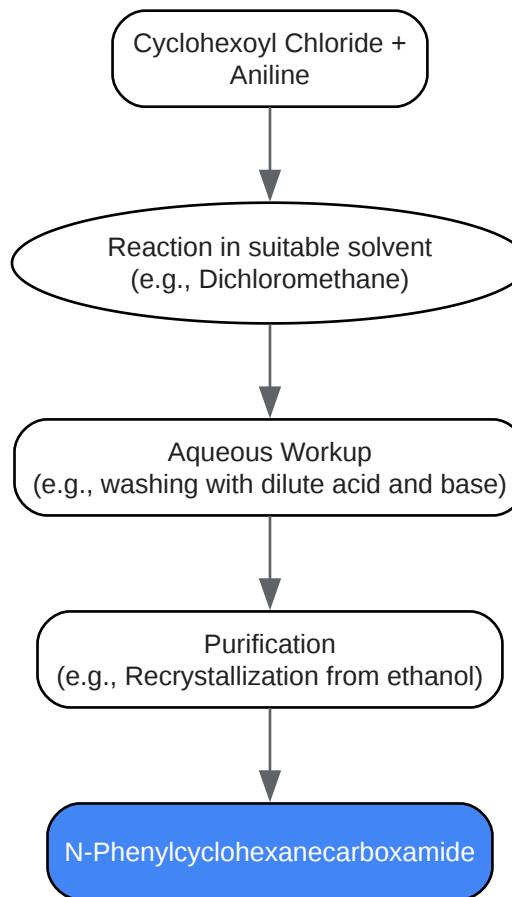
N-Phenylcyclohexanecarboxamide is a secondary amide consisting of a cyclohexanecarbonyl group attached to the nitrogen atom of an aniline. Its fundamental properties are summarized below.

Property	Value
Chemical Formula	C ₁₃ H ₁₇ NO
Molecular Weight	203.28 g/mol [1]
IUPAC Name	N-phenylcyclohexanecarboxamide [1]
CAS Number	2719-26-8 [1]
Canonical SMILES	C1CCC(CC1)C(=O)NC2=CC=CC=C2 [1]

Synthesis Protocol

The synthesis of **N-Phenylcyclohexanecarboxamide** can be achieved through the reaction of cyclohexoyl chloride with aniline. This is a standard nucleophilic acyl substitution reaction where the amino group of aniline attacks the carbonyl carbon of the acyl chloride, leading to the formation of an amide bond and the elimination of hydrogen chloride.

Experimental Workflow: Synthesis of N-Phenylcyclohexanecarboxamide



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Caption: General workflow for the synthesis of **N-Phenylcyclohexanecarboxamide**.

Spectroscopic and Crystallographic Data

Characterization of **N-Phenylcyclohexanecarboxamide** has been reported, confirming its structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR data are available and consistent with the proposed structure.
- Infrared (IR) Spectroscopy: The IR spectrum shows characteristic peaks for the N-H and C=O amide bonds.
- Mass Spectrometry: The mass spectrum confirms the molecular weight of the compound.

- X-ray Crystallography: The crystal structure of **N-Phenylcyclohexanecarboxamide** has been determined, showing that the cyclohexane ring typically adopts a chair conformation.

Biological Activity and Signaling Pathways

Despite its availability, there is a notable lack of published research on the biological activity of **N-Phenylcyclohexanecarboxamide**. Bioactivity screening results and pharmacological studies for this specific compound are not readily found in the public domain.

Research has been conducted on structurally related compounds, which may provide some direction for future investigation:

- Analogs of Carbetapentane: A study on analogs of carbetapentane, which shares a phenyl and a cycloalkane moiety, investigated their binding to sigma 1 and sigma 2 receptors as potential antitussive, anticonvulsant, and anti-ischemic agents.
- Cyclohexanecarboxamide Derivatives: Other research has explored the synthesis and biological evaluation of various N-substituted cyclohexanecarboxamide derivatives for activities such as antimicrobial effects. However, these studies do not include **N-Phenylcyclohexanecarboxamide** itself.

Due to the absence of specific biological data, there are no known signaling pathways directly modulated by **N-Phenylcyclohexanecarboxamide**.

Future Directions

The lack of biological data for **N-Phenylcyclohexanecarboxamide** presents an opportunity for further research. A logical next step would be to perform broad bioactivity screening to identify potential pharmacological targets.

Logical Workflow for Biological Screening

N-Phenylcyclohexanecarboxamide

High-Throughput Screening
(e.g., cellular assays, enzymatic assays)

Hit Identification and Validation

Target Deconvolution

Lead Optimization

Preclinical Development

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Caption: A potential workflow for the initial biological evaluation of **N-Phenylcyclohexanecarboxamide**.

In conclusion, while the chemical synthesis and basic properties of **N-Phenylcyclohexanecarboxamide** are established, its role in pharmacology and drug discovery remains unexplored. This presents a clear opportunity for novel research into the potential biological activities of this compound.

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References

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